

Tridecane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tridecane

Cat. No.: B166401

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Introduction

Tridecane (n-tridecane) is a straight-chain alkane with the chemical formula $C_{13}H_{28}$.^{[1][2]} It is a colorless, combustible liquid that is practically insoluble in water but soluble in organic solvents like ethanol and ether.^[3] While not having high specific value in many industrial applications beyond being a component of fuels and solvents, **tridecane** is of significant interest in research for several reasons.^{[2][4]} It is used as a distillation chaser in laboratory settings, as an analytical standard, and is a naturally occurring compound in the essential oils of various plants and is utilized by certain insects as a pheromone for chemical signaling.^{[1][2]} ^[4] This guide provides an in-depth overview of **tridecane**, including its physicochemical properties, relevant experimental protocols, and its role in biological signaling.

Physicochemical Properties of Tridecane

The following table summarizes the key quantitative data for **tridecane**.

Property	Value
CAS Number	629-50-5
Molecular Weight	184.36 g/mol
Molecular Formula	C13H28
Appearance	Colorless liquid
Odor	Gasoline-like to odorless
Density	0.756 g/mL at 25 °C
Melting Point	-6 to -4 °C
Boiling Point	232 to 236 °C
Flash Point	79.44 °C
Water Solubility	Insoluble (0.0047 mg/L)
Refractive Index (nD)	1.425
Vapor Pressure	1 mmHg at 59.4 °C
Vapor Density	6.4 (vs air)

Experimental Protocols

Detailed methodologies for key experiments involving **tridecane** are provided below.

Protocol 1: Extraction of n-Alkanes (including Tridecane) from Plant Cuticular Wax

This protocol describes the extraction of total cuticular wax from plant leaves using the Soxhlet method, followed by the isolation of the n-alkane fraction.

Materials:

- Fresh or dried plant leaves
- Soxhlet extractor apparatus

- Round-bottom flask
- Heating mantle
- Cellulose extraction thimbles
- n-Hexane (analytical grade)
- Anhydrous sodium sulfate
- Rotary evaporator
- Glass chromatography column
- Silica gel (60-120 mesh)
- Glass wool
- Sand
- Collection vials

Procedure:

- Sample Preparation: Thoroughly clean plant leaves to remove surface contaminants. If using fresh leaves, gently pat them dry. For dried leaves, grind them into a coarse powder.
- Soxhlet Extraction:
 - Place approximately 20-30 g of the prepared plant material into a cellulose extraction thimble.
 - Position the thimble inside the Soxhlet extractor.
 - Fill a round-bottom flask with n-hexane to about two-thirds of its volume and add a few boiling chips.
 - Assemble the apparatus and heat the flask with a heating mantle.

- Allow the extraction to proceed for 6-8 hours, ensuring a consistent cycle of solvent washing over the sample.^[5]
- Drying and Concentration:
 - After extraction, let the apparatus cool.
 - Pass the n-hexane extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract by removing the n-hexane using a rotary evaporator at 40°C. The residue is the total cuticular wax extract.^[5]
- Isolation of n-Alkane Fraction via Column Chromatography:
 - Column Packing: Place a small plug of glass wool at the bottom of the chromatography column, followed by a thin layer of sand. Prepare a slurry of silica gel in n-hexane and pour it into the column. After the silica gel settles, add another thin layer of sand on top.
 - Sample Loading: Dissolve a known amount of the total wax extract in a minimal volume of n-hexane and carefully load it onto the top of the silica gel column.
 - Elution: Elute the column with n-hexane. The non-polar n-alkanes, including **tridecane**, will elute first.
 - Fraction Collection: Collect the eluate in fractions and monitor the separation.

Protocol 2: Analysis of Tridecane using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **tridecane**, often used as an internal standard in pheromone analysis.

Materials:

- Sample containing **tridecane** (e.g., plant extract, pheromone gland extract)
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Appropriate GC column (e.g., DB-5MS)
- Helium (carrier gas)
- **Tridecane** analytical standard

Procedure:

- **Sample Preparation:** Dilute the sample in a suitable solvent (e.g., hexane) to an appropriate concentration for GC-MS analysis. If **tridecane** is being used as an internal standard, it should be added to the sample at a known concentration.
- **GC-MS Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC-MS system.
- **Chromatographic Separation:** The sample is vaporized and carried by the helium gas through the GC column. The separation of compounds is based on their volatility and interaction with the column's stationary phase. A temperature program is typically used to ensure good separation (e.g., initial temperature of 40°C, ramped up to 310°C).
- **Mass Spectrometry Detection:** As compounds elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of these fragments is measured, creating a mass spectrum for each compound.
- **Identification and Quantification:** **Tridecane** is identified by its characteristic retention time and mass spectrum, which can be compared to a library of spectra (e.g., NIST) and the analytical standard. Quantification can be performed by integrating the peak area of **tridecane**.

Signaling Pathways and Workflows

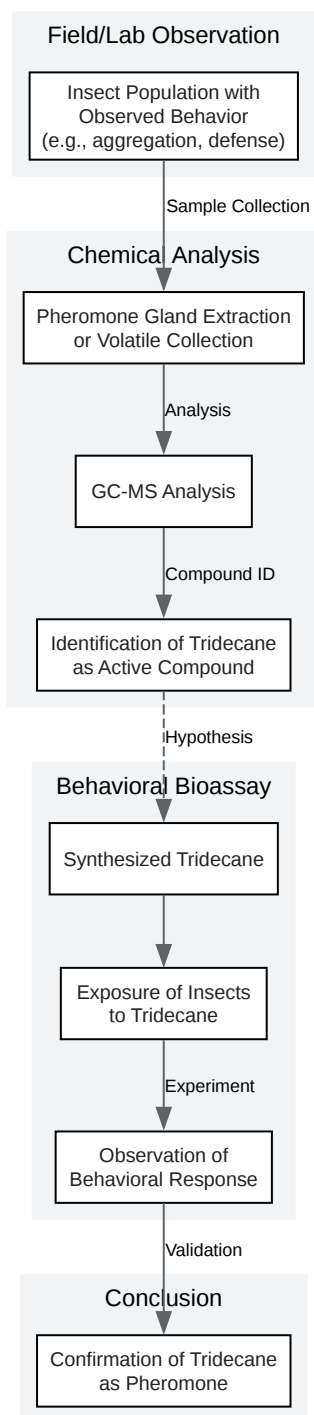
Tridecane plays a role in the chemical communication of certain insects, acting as a pheromone.

Tridecane in Insect Chemical Signaling

Nymphs of the southern green shield bug produce **tridecane** as a dispersion and aggregation pheromone, which may also serve as a defense mechanism against predators.^[2] It is also a

primary component of the defensive fluid produced by the stink bug *Cosmopepla bimaculata*.^[2] This demonstrates a key role for **tridecane** in the chemical ecology of these species, mediating social interactions and defense.

Logical Flow of Pheromone Research

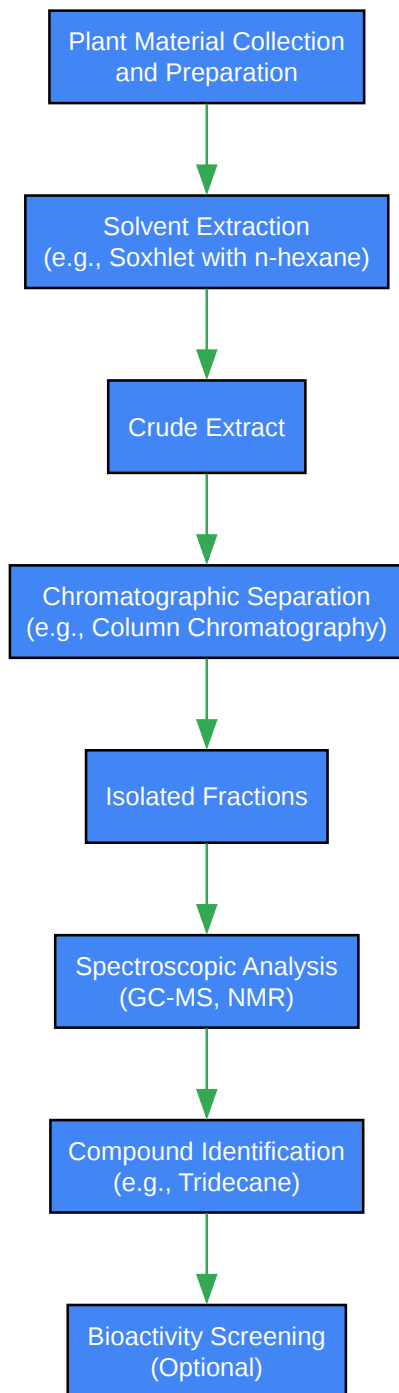
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Caption: Workflow for identifying **tridecane** as an insect pheromone.

General Workflow for Plant-Based Compound Analysis

The extraction and analysis of **tridecane** from plant sources follow a structured workflow, as depicted below. This process is fundamental in phytochemistry and natural product drug discovery.

Workflow for Plant-Derived Compound Analysis



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Caption: General workflow for the extraction and identification of **tridecane** from plant sources.

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